

An In-depth Technical Guide to D-Proline Benzyl Ester Hydrochloride

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Compound of Interest

Compound Name: *H-D-Pro-OBzl.HCl*

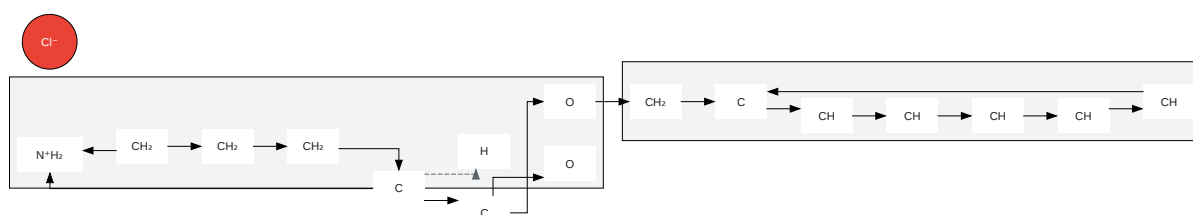
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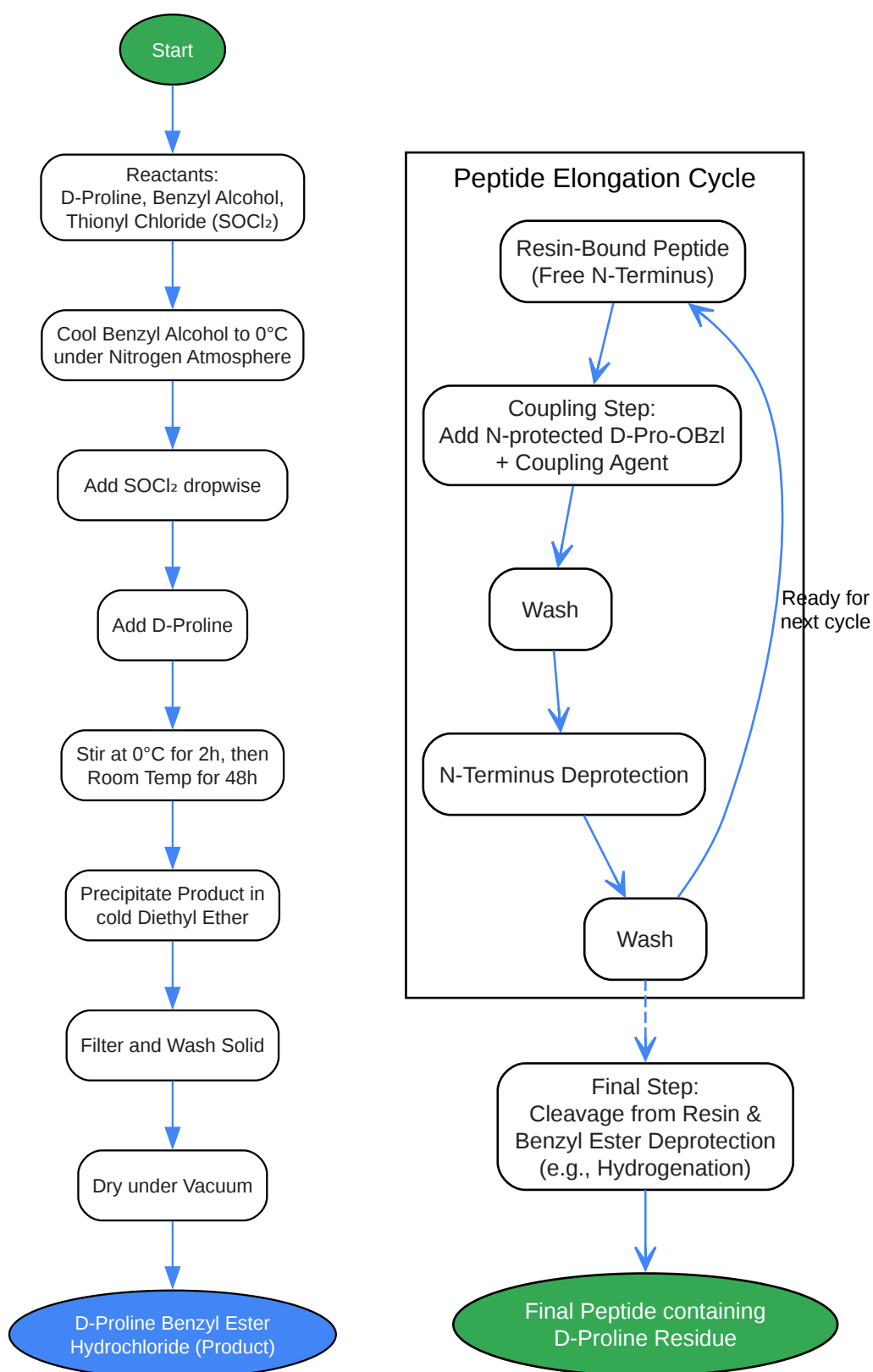
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Executive Summary: D-Proline benzyl ester hydrochloride is a chiral building block of significant importance in modern organic synthesis and pharmaceutical development. As a derivative of the non-proteinogenic D-proline, it offers a strategic advantage in designing peptide-based therapeutics with enhanced stability and unique conformational properties. This document provides a comprehensive technical overview of its structure, physicochemical properties, spectroscopic profile, and synthesis. Furthermore, it details its critical applications, particularly in peptide synthesis and the development of chiral catalysts, targeting an audience of researchers, scientists, and drug development professionals.

Chemical Structure and Identification

D-Proline benzyl ester hydrochloride is the hydrochloride salt of the benzyl ester of D-proline. The structure consists of a pyrrolidine ring characteristic of proline, with the carboxylic acid functional group protected as a benzyl ester. The stereochemistry at the alpha-carbon is the (R)-configuration. This D-configuration is crucial for its applications in modifying peptide structures to resist enzymatic degradation.





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